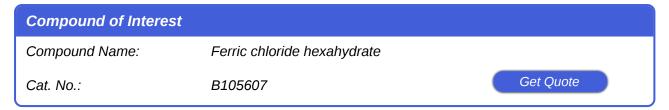


Technical Guide: Ferric Chloride Hexahydrate in Preclinical Research

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **ferric chloride hexahydrate**, alongside a detailed experimental protocol for its application in inducing thrombosis in murine models, a widely utilized methodology in cardiovascular research.

Core Physicochemical Data

Ferric chloride hexahydrate is a widely used inorganic compound in various research and industrial applications. Its key quantitative properties are summarized below for easy reference.

Property	Value	CAS Number
Molecular Weight	270.30 g/mol	10025-77-1[1][2][3]
Molecular Formula	FeCl3•6H2O[2][3]	

Experimental Protocol: Ferric Chloride-Induced Carotid Artery Thrombosis in a Murine Model

This protocol details a common experimental procedure for inducing arterial thrombosis in mice using ferric chloride, a model that is instrumental in studying the mechanisms of thrombosis and evaluating the efficacy of antithrombotic agents.



Objective: To induce a consistent and reproducible thrombus in the carotid artery of a mouse through the topical application of ferric chloride.

Materials:

- Ferric chloride hexahydrate (FeCl3•6H2O)
- Sterile phosphate-buffered saline (PBS) or deionized water
- Anesthetic (e.g., isoflurane, ketamine/xylazine cocktail)
- Surgical instruments (scissors, forceps)
- Doppler flow probe
- Filter paper (small, circular pieces)
- Suture material

Procedure:

- Preparation of Ferric Chloride Solution: Prepare a fresh solution of ferric chloride in sterile PBS or deionized water. Concentrations typically range from 5% to 10% (w/v), depending on the desired speed of thrombus formation.
- Animal Preparation: Anesthetize the mouse using an approved protocol. Once the animal is fully anesthetized, place it in a supine position on a surgical board.
- Surgical Exposure of the Carotid Artery: Make a midline cervical incision to expose the left common carotid artery. Carefully dissect the artery from the surrounding tissues, taking care to avoid damage to the vagus nerve.
- Baseline Blood Flow Measurement: Place a Doppler flow probe around the exposed carotid
 artery to measure and record the baseline blood flow.
- Induction of Thrombosis:
 - Soak a small piece of filter paper in the prepared ferric chloride solution.



- Apply the saturated filter paper to the adventitial surface of the carotid artery for a defined period, typically 1 to 3 minutes.
- After the exposure time, carefully remove the filter paper and rinse the area with sterile saline to remove excess ferric chloride.
- Monitoring of Thrombus Formation: Continuously monitor the blood flow in the carotid artery
 using the Doppler flow probe. The formation of a thrombus will be indicated by a decrease in
 blood flow, culminating in complete occlusion.
- Data Analysis: The primary endpoint is typically the time to occlusion, defined as the time from the application of ferric chloride to the cessation of blood flow.

Visualizing the Pathophysiological Cascade

The following diagram illustrates the proposed signaling pathway initiated by the topical application of ferric chloride, leading to oxidative stress, vascular injury, and subsequent thrombus formation. This model is a valuable tool for understanding the complex interplay of cellular and molecular events in this experimental paradigm.



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FeCl₃-Induced Thrombosis Pathway

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